

An In-Depth Technical Guide to p-Isobutenylphenol Acetate

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Compound of Interest

Compound Name: *p*-(2-Methylpropenyl)phenol
acetate

CAS No.: 53370-48-2

Cat. No.: B12750222

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This guide serves as a comprehensive technical resource on p-isobutenylphenol acetate, also known as 4-(2-methylprop-1-en-1-yl)phenyl acetate. As a Senior Application Scientist, the intent is to provide not just a compilation of data, but a synthesized understanding of this compound's properties, synthesis, and potential applications, grounded in established scientific principles. The information presented herein is curated to support research and development endeavors, particularly in the fields of medicinal chemistry and materials science.

Core Molecular Attributes of p-Isobutenylphenol Acetate

p-Isobutenylphenol acetate is an organic compound characterized by a phenyl acetate core substituted with an isobutenyl group at the para position. This structure imparts a unique

combination of aromatic and aliphatic properties, influencing its reactivity and potential biological activity.

Molecular Formula and Weight

The fundamental molecular identity of p-isobutenylphenol acetate is defined by its constituent atoms and their arrangement.

- Molecular Formula: $C_{12}H_{14}O_2$ [\[1\]](#)
- Molecular Weight: 190.24 g/mol [\[1\]](#)
- CAS Registry Number: 53370-48-2 [\[1\]](#)
- Synonyms: **p-(2-Methylpropenyl)phenol Acetate**, p-Acetoxyphephenylisobutene [\[1\]](#)

Structural Representation

The chemical structure of p-isobutenylphenol acetate is crucial for understanding its chemical behavior.

Caption: Chemical structure of p-isobutenylphenol acetate.

Physicochemical and Spectroscopic Characterization

A thorough understanding of the physicochemical and spectroscopic properties of p-isobutenylphenol acetate is essential for its application in research and development.

Physicochemical Properties

Property	Value	Source
Appearance	Liquid	[1]
Odor	Anise-like	[1]
Boiling Point	148 °C at 15 mmHg	[1]

Spectroscopic Data

Spectroscopic analysis provides a fingerprint of the molecule, confirming its identity and purity. While experimental data for p-isobutenylphenol acetate is not readily available in public databases, the expected spectral characteristics can be inferred from its structure and data from similar compounds.

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, the vinyl proton of the isobutenyl group, the methyl protons of the isobutenyl and acetyl groups, and the protons of the phenyl ring. The aromatic protons would likely appear as a set of doublets in the range of 7.0-7.5 ppm. The vinyl proton would be a singlet around 6.3 ppm. The isobutenyl methyl protons would appear as two singlets around 1.9 ppm, and the acetyl methyl protons as a singlet around 2.3 ppm.
- ^{13}C NMR: The carbon NMR spectrum would display signals for the carbonyl carbon of the acetate group (around 169 ppm), the aromatic carbons (in the range of 120-150 ppm), the carbons of the isobutenyl group (with the quaternary carbon around 140 ppm and the methyl carbons around 20-25 ppm), and the acetyl methyl carbon (around 21 ppm).

2.2.2. Infrared (IR) Spectroscopy

The IR spectrum of p-isobutenylphenol acetate would be characterized by the following key absorption bands:

- C=O Stretch (Ester): A strong absorption band is expected around 1760-1740 cm^{-1} .
- C-O Stretch (Ester): A strong band would appear in the region of 1250-1150 cm^{-1} .
- C=C Stretch (Alkene and Aromatic): Absorption bands for the carbon-carbon double bonds of the isobutenyl group and the aromatic ring are expected in the 1680-1600 cm^{-1} region.
- C-H Stretch (Aromatic and Alkene): These would be observed just above 3000 cm^{-1} .
- C-H Stretch (Alkyl): These would be observed just below 3000 cm^{-1} .

Synthesis of p-Isobutenylphenol Acetate

The synthesis of p-isobutenylphenol acetate can be achieved through the acetylation of p-isobutenylphenol. A general and reliable method for this transformation is the reaction of the phenol with an acetylating agent such as acetic anhydride or acetyl chloride in the presence of a base.

Experimental Protocol: Acetylation of p-Isobutenylphenol

This protocol is based on standard acetylation procedures for phenols.

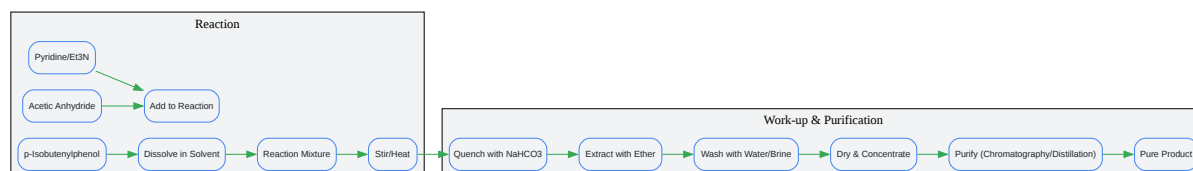
Materials:

- p-Isobutenylphenol
- Acetic anhydride
- Pyridine or triethylamine (as a base and catalyst)
- Diethyl ether or other suitable organic solvent
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware for reaction, extraction, and purification

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve p-isobutenylphenol in a suitable solvent such as diethyl ether.
- **Addition of Reagents:** Add an excess of acetic anhydride (typically 1.5-2 equivalents) to the solution, followed by a catalytic amount of pyridine or triethylamine.
- **Reaction:** Stir the mixture at room temperature or gently heat to reflux for several hours until the reaction is complete (monitoring by TLC is recommended).

- **Work-up:** Cool the reaction mixture to room temperature and pour it into a separatory funnel containing a saturated aqueous solution of sodium bicarbonate to neutralize any excess acetic anhydride and acid byproducts.
- **Extraction:** Extract the aqueous layer with diethyl ether. Combine the organic layers.
- **Washing:** Wash the combined organic layers with water and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography on silica gel or by distillation under reduced pressure to obtain pure p-isobutenylphenol acetate.



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Caption: General workflow for the synthesis of p-isobutenylphenol acetate.

Applications in Research and Drug Development

While specific applications of p-isobutenylphenol acetate in marketed drugs are not documented, its structural motifs suggest potential areas of investigation for drug development professionals.

Potential as a Bioactive Scaffold

The p-hydroxystyrene structural unit, from which p-isobutenylphenol is derived, is found in various natural products and has been explored for its biological activities. The acetate group can act as a prodrug moiety, which may be cleaved in vivo to release the active phenolic compound. Phenolic compounds are known to exhibit a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer properties.

Building Block in Medicinal Chemistry

p-Isobutenylphenol acetate can serve as a versatile starting material or intermediate in the synthesis of more complex molecules. The double bond of the isobutenyl group and the aromatic ring are amenable to various chemical transformations, allowing for the generation of a library of derivatives for structure-activity relationship (SAR) studies. For instance, the double bond can undergo oxidation, reduction, or addition reactions, while the aromatic ring can be further functionalized through electrophilic substitution reactions.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling p-isobutenylphenol acetate. Although a specific safety data sheet (SDS) for this compound is not widely available, data from structurally similar compounds, such as isobutyl acetate and isopentyl acetate, can provide guidance on potential hazards.

- **Flammability:** Acetate esters are often flammable liquids. Keep away from heat, sparks, and open flames.[2]
- **Inhalation:** May cause respiratory tract irritation. Use in a well-ventilated area or with appropriate respiratory protection.
- **Skin and Eye Contact:** May cause skin and eye irritation. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[3]
- **Ingestion:** May be harmful if swallowed.

Always consult a comprehensive and up-to-date SDS for any chemical before use and handle it in a controlled laboratory environment.

Conclusion

p-Isobutenylphenol acetate is a compound with interesting structural features that warrant further investigation, particularly within the realm of medicinal chemistry and materials science. This guide has provided a foundational understanding of its molecular attributes, a plausible synthetic route, and an outlook on its potential applications. It is hoped that this technical overview will serve as a valuable resource for scientists and researchers, stimulating further exploration into the properties and utility of this and related compounds.

References

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